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Stability and Storage of 2-Bromophenylacetylene: A Technical Guide

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Compound of Interest		
Compound Name:	1-Bromo-2-ethynylbenzene	
Cat. No.:	B014331	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for 2-bromophenylacetylene. Drawing upon available data for the compound and related arylacetylenes, this document outlines best practices for handling and storage to ensure its integrity for research and development applications. It also presents a generalized experimental framework for conducting stability studies.

Physicochemical Properties and Inherent Stability

2-Bromophenylacetylene is a functionalized aromatic alkyne, a class of compounds known for its reactivity and utility in organic synthesis. The presence of the terminal alkyne and the bromo-substituent on the phenyl ring dictates its stability profile. While specific quantitative long-term stability data for 2-bromophenylacetylene is not extensively published, the inherent reactivity of the acetylenic group makes it susceptible to degradation via several pathways, including polymerization, oxidation, and photodegradation.

Recommended Storage Conditions

To minimize degradation and ensure the longest possible shelf life, specific storage conditions are critical. The following table summarizes the recommended storage conditions for 2-bromophenylacetylene based on information from various chemical suppliers.

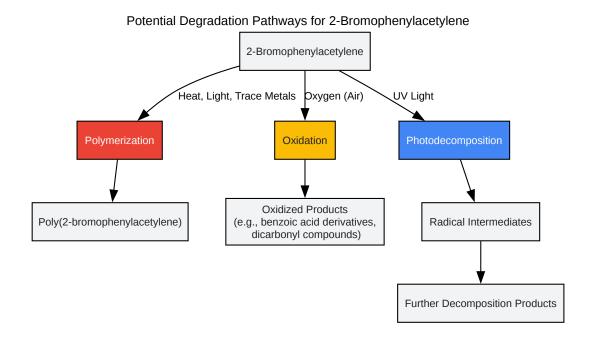


Parameter	Recommended Condition	Rationale
Temperature	2-8°C	Refrigeration slows down the rate of potential degradation reactions, such as polymerization and oxidation.
Light	Store in a dark place	The acetylenic bond can be susceptible to photochemical reactions, leading to decomposition or polymerization. Amber vials or storage in light-proof containers is advised.
Atmosphere	Sealed, dry container; Inert atmosphere (e.g., Argon or Nitrogen) is recommended	The compound can be sensitive to moisture and atmospheric oxygen. An inert atmosphere displaces oxygen, preventing oxidative degradation. A dry environment prevents hydrolytic reactions.
Container	Tightly sealed, appropriate chemical-resistant container	Prevents contamination and exposure to air and moisture.

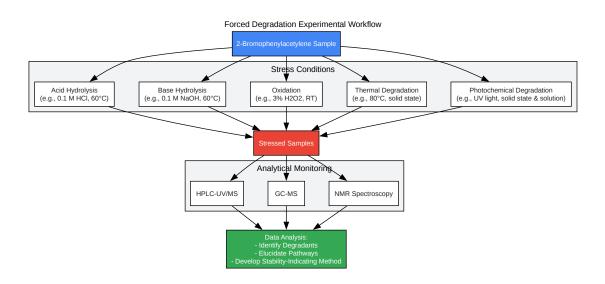
Potential Degradation Pathways

While a definitive degradation pathway for 2-bromophenylacetylene has not been fully elucidated in the literature, based on the chemistry of phenylacetylenes and bromoaromatics, several potential degradation routes can be postulated. These pathways are important to consider when designing stability studies and interpreting analytical results.









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